

Avenanthramide D: A Comparative Analysis of In Vitro and In Vivo Efficacy

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Compound of Interest

Compound Name: **Avenanthramide D**

Cat. No.: **B1666152**

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Avenanthramide D (Avn-D), a key bioactive compound found in oats, and its synthetic analog **dihydro-avenanthramide D** (DH-Avn-D), have demonstrated significant therapeutic potential across a range of preclinical studies. This guide provides a comprehensive comparison of the in vitro and in vivo efficacy of **Avenanthramide D** and its derivatives, supported by experimental data and detailed methodologies, to inform researchers, scientists, and drug development professionals.

Quantitative Data Summary

The following tables summarize the key quantitative findings from in vitro and in vivo studies, highlighting the conditions under which **Avenanthramide D** and its analogs exhibit their biological activities.

Table 1: In Vitro Efficacy of Avenanthramides

Compound Tested	Assay	Cell Line	Concentration/Dose	Result	Reference
Avenanthramide 2c, 2f, 2p	NF-κB Inhibition	C2C12 cells	9.10 μM (2p) - 64.3 μM (2c)	EC50 values for inhibiting TNF-α-induced NF-κB activation. [1]	[1]
Dihydro-avenanthramide D (DH Avn-D)	Mast Cell Degranulation Inhibition	Not specified	Not specified	Inhibited mast cell degranulation. [2]	[2]
Dihydro-avenanthramide D (DH Avn-D)	Cancer Cell Invasion	Human breast cancer cells	Not specified	Inhibited invasion through MAPK/NF-κB and MAPK/AP-1 pathways. [2]	[2]
Avenanthramide-enriched extract	Antioxidant Activity (DPPH assay)	Acellular	Not specified	Demonstrated antioxidant activity. [2]	[2]
Avenanthramide C	Antiproliferative Activity	Colon cancer cell lines (CaCo-2, HT29, etc.)	Not specified	More effective on colon cancer cells than prostate or breast cancer cells. [2]	[2]

Table 2: In Vivo Efficacy of Avenanthramides

Compound Tested	Animal Model	Condition	Dosing Regimen	Key Findings	Reference
Avenanthrami de C	Rats	Exercise-induced oxidative stress	0.1 g/kg diet	Reduced reactive oxygen species (ROS) in soleus muscle.[2]	[2]
Avenanthrami de-enriched extract	D-galactose-induced oxidative stress mice	Not specified	Not specified	Increased antioxidant enzyme activity and upregulated their gene expression; decreased malondialdehyde (MDA) levels.[3][4]	[3][4]
Avenanthrami de-enriched extract	Ldlr-/ mice	High-fat diet-induced atherosclerosis	Diet supplementation	Reduced atheroma lesions in the aortic valve. [5]	[5]
Avenanthrami de-enriched mixture	Humans	Healthy older adults	0.5g and 1g oral doses	Bioavailable with detectable plasma concentration s; increased plasma reduced glutathione. [6]	[6]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are summaries of the experimental protocols used in the cited studies.

In Vitro NF-κB Inhibition Assay

- Cell Culture: C2C12 myoblast cells were cultured in appropriate media and conditions.
- Induction of NF-κB: Cells were stimulated with tumor necrosis factor-alpha (TNF-α) to induce the activation of the NF-κB signaling pathway.
- Treatment: Cells were treated with varying concentrations of Avenanthramides 2c, 2f, and 2p.
- Measurement: The inhibition of NF-κB activation was quantified to determine the half-maximal effective concentration (EC50) for each compound.[1]

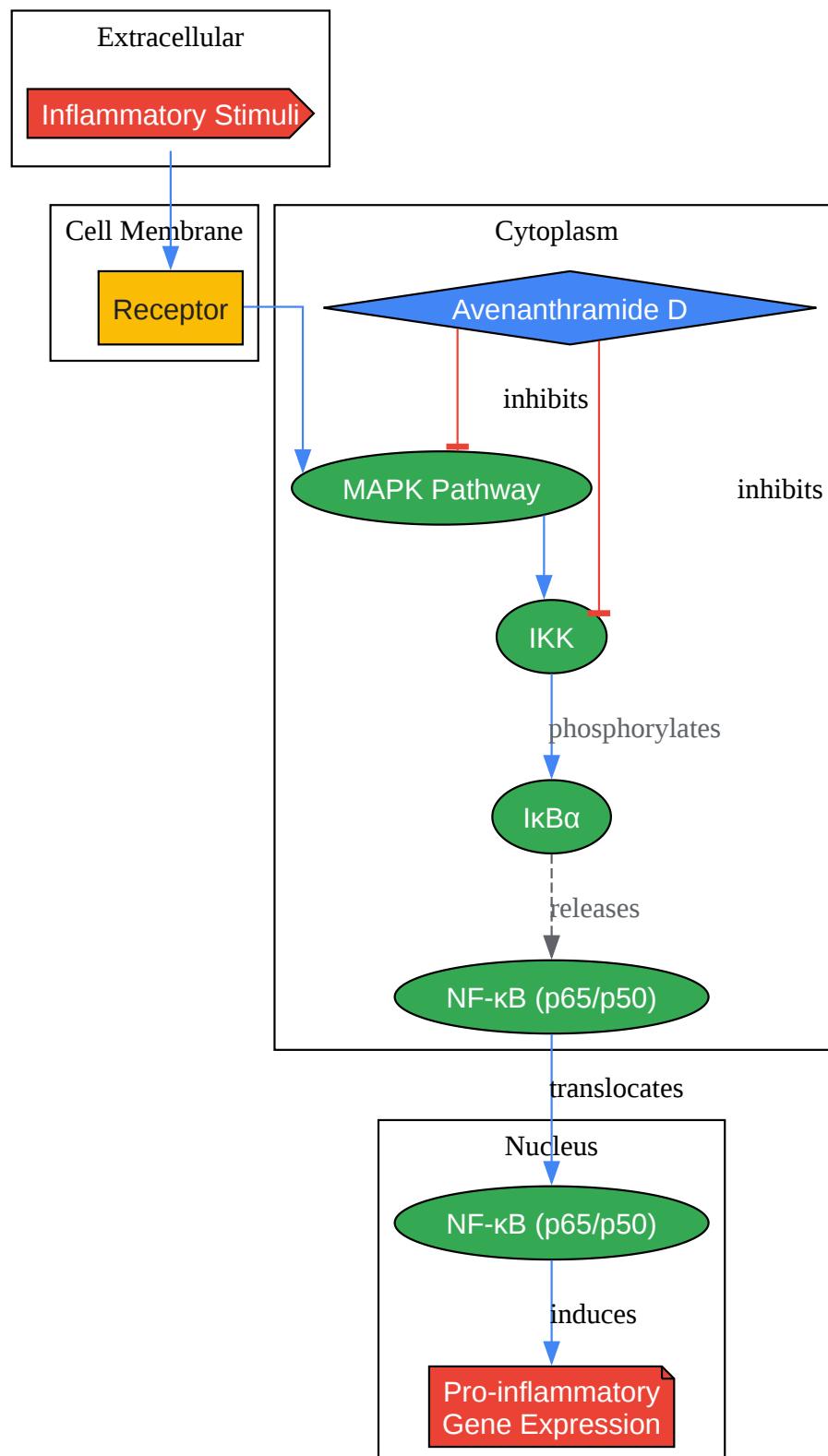
In Vivo D-Galactose-Induced Oxidative Stress Model

- Animal Model: Mice were used for this study.
- Induction of Oxidative Stress: D-galactose was administered to the mice to induce a state of oxidative stress, mimicking aging-related damage.
- Treatment: An avenanthramide-rich extract (ARE) from oat bran was administered to the treatment group.
- Outcome Measures: The activity and gene expression of antioxidant enzymes such as superoxide dismutase (SOD) and glutathione peroxidase (GPx) were measured. Malondialdehyde (MDA), a marker of lipid peroxidation, was also quantified.[3][4]

Signaling Pathways and Experimental Workflow

Visualizing the complex biological processes and experimental designs can aid in understanding the mechanism of action and the scientific approach.

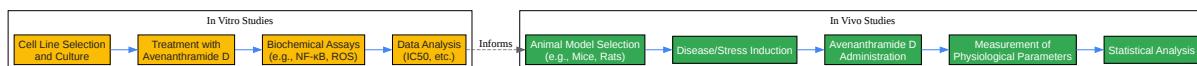
Avenanthramide D's Anti-Inflammatory Signaling Pathway



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Caption: **Avenanthramide D** inhibits inflammatory pathways by targeting MAPK and IKK.

General Experimental Workflow for Efficacy Testing

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